

# "1-O-Methyljatamanin D" CAS number and molecular formula

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## Compound of Interest

Compound Name: 1-O-Methyljatamanin D

Cat. No.: B15592353

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## 1-O-Methyljatamanin D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 54656-47-2 Molecular Formula: C<sub>11</sub>H<sub>16</sub>O<sub>4</sub>

This document provides a comprehensive technical guide on **1-O-Methyljatamanin D**, an iridoid compound. Due to the limited availability of specific experimental data for **1-O-Methyljatamanin D**, this guide incorporates information on the biological activities and experimental protocols for related iridoids and iridoid-rich fractions isolated from its natural source, *Valeriana jatamansi*. This approach offers valuable insights into the potential properties and mechanisms of action for this class of compounds.

## Physicochemical Properties

Property	Value	Source
CAS Number	54656-47-2	[1]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>4</sub>	

Further detailed physicochemical data for **1-O-Methyljatamanin D** is not readily available in the public domain.

## Biological Activities of Related Iridoids from *Valeriana jatamansi*

Research on iridoids isolated from *Valeriana jatamansi* has revealed a range of biological activities, including neuroprotective and cytotoxic effects. While these studies do not specifically report on **1-O-Methyljatamanin D**, the findings provide a valuable framework for potential research directions.

### Cytotoxicity of 3,8-epoxy iridoids

A study on 3,8-epoxy iridoids from *Valeriana jatamansi* demonstrated weak cytotoxic activity against lung adenocarcinoma (A549) and gastric carcinoma (SGC-7901) cell lines.<sup>[2]</sup>

### Neuroprotective Effects

Some iridoids from the same plant source have shown moderate neuroprotective effects against CoCl<sub>2</sub>-induced neuronal cell death in PC12 cells.<sup>[2]</sup>

## Experimental Protocols for Iridoid-Rich Fraction from *Valeriana jatamansi*

An iridoid-rich fraction from *Valeriana jatamansi* (IRFV) has been investigated for its therapeutic potential in spinal cord injury models. The experimental protocols employed in these studies are detailed below.

### Preparation of Iridoid-Rich Fraction (IRFV)

The 95% ethanol fraction of *Valeriana jatamansi* extract was processed to yield the IRFV. The total iridoid content in the extract was quantified using ultraviolet spectrophotometry.

### In Vitro Axonal Regeneration Assay

- Cell Line: PC12 cells
- Methodology:
  - PC12 cells were cultured and treated with IRFV.

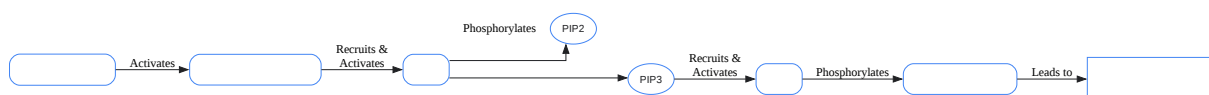
- Axonal growth was observed and measured to assess the regenerative potential of the fraction.

## In Vivo Spinal Cord Injury (SCI) Model

- Animal Model: Rats
- Methodology:
  - A spinal cord injury model was established in rats.
  - Rats were treated with IRFV.
  - Motor function recovery was evaluated.
  - Pathological changes and axonal regeneration in the spinal cord tissue were assessed.

## Signaling Pathway Activation by Iridoid-Rich Fraction

The therapeutic effects of the iridoid-rich fraction from *Valeriana jatamansi* in spinal cord injury have been linked to the activation of the PI3K/Akt signaling pathway.[3] Inhibition of this pathway was found to negate the beneficial effects of the IRFV.



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Caption: PI3K/Akt signaling pathway activated by the iridoid-rich fraction from *Valeriana jatamansi*.

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## References

- 1. New iridoids from the roots of Valeriana jatamansi Jones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Iridoids from the roots of Valeriana jatamansi Jones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Iridoids rich fraction from Valeriana jatamansi Jones promotes axonal regeneration and motor functional recovery after spinal cord injury through activation of the PI3K/Akt signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)